

# An In-depth Technical Guide to the Pyrazolo[1,5-a]pyrimidine Scaffold

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## Compound of Interest

**Compound Name:** 3-Bromo-5-chloropyrazolo[1,5-a]pyrimidine

**Cat. No.:** B565984

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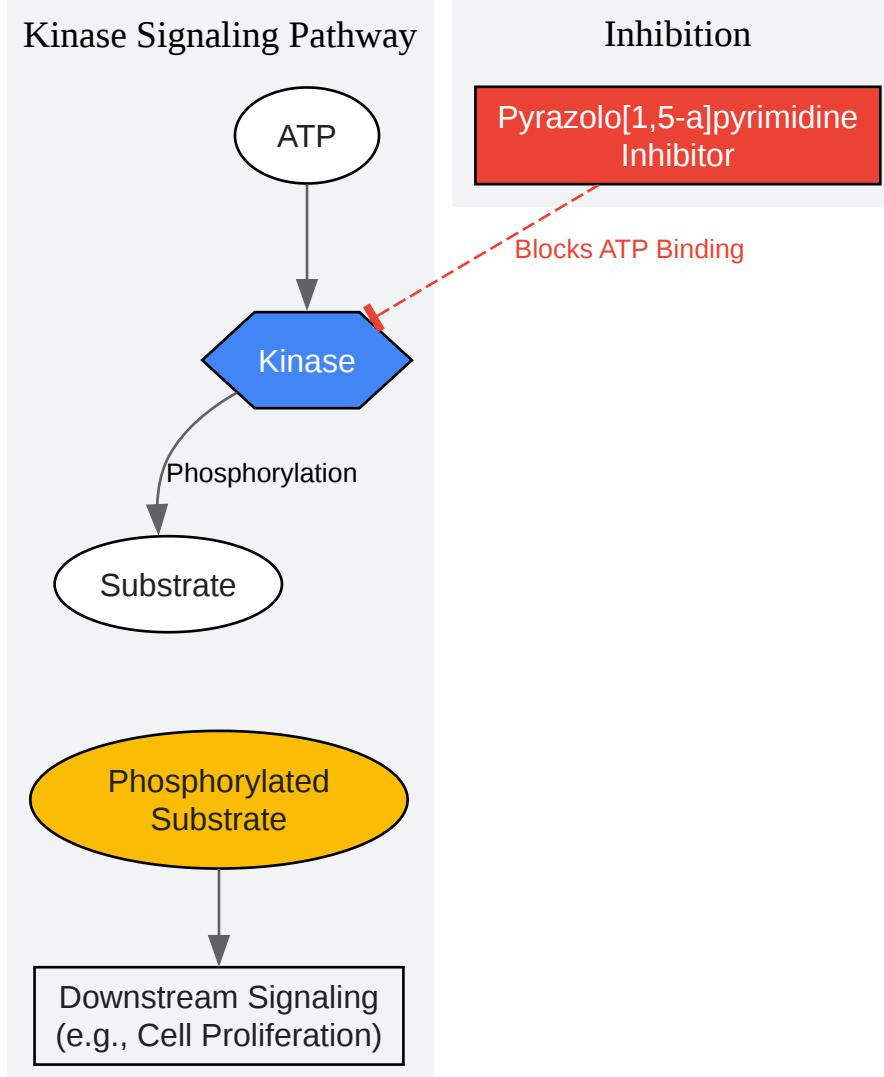
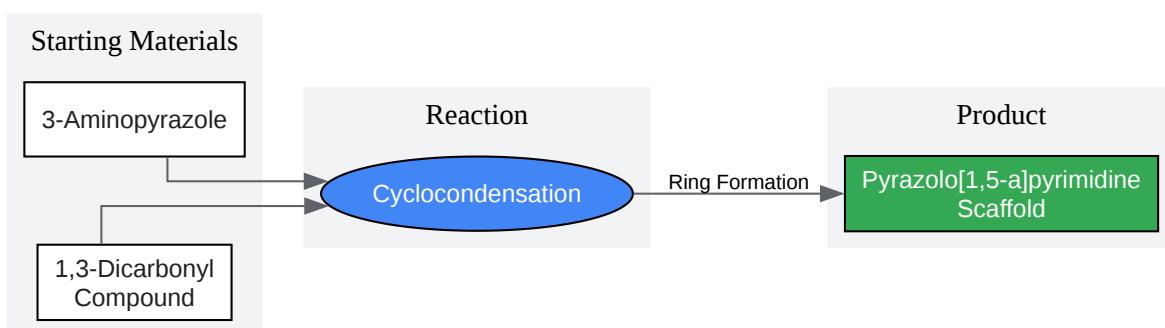
The pyrazolo[1,5-a]pyrimidine scaffold is a fused heterocyclic system of significant interest in medicinal chemistry.<sup>[1]</sup> This core structure, consisting of a pyrazole ring fused to a pyrimidine ring, serves as a "privileged scaffold" in drug discovery due to its versatile synthetic accessibility and its ability to interact with a wide range of biological targets.<sup>[1][2]</sup> Its derivatives have demonstrated a broad spectrum of biological activities, including anticancer, anti-inflammatory, antiviral, and antimicrobial properties.<sup>[3]</sup>

## Chemical Properties and Synthesis

The pyrazolo[1,5-a]pyrimidine system is a planar, rigid N-heterocyclic structure.<sup>[1]</sup> Its chemical versatility allows for structural modifications at various positions, enabling the fine-tuning of its physicochemical and pharmacological properties.<sup>[1]</sup>

The synthesis of the pyrazolo[1,5-a]pyrimidine core is well-established, with the most common methods involving the cyclocondensation of 3-amino-NH-pyrazoles with 1,3-bielectrophilic compounds.<sup>[1]</sup> These electrophiles can include  $\beta$ -dicarbonyls,  $\beta$ -enaminones, and  $\alpha,\beta$ -unsaturated ketones.<sup>[1][4]</sup> More advanced synthetic strategies such as multicomponent reactions, microwave-assisted synthesis, and palladium-catalyzed cross-coupling reactions have also been developed to create diverse libraries of these compounds.<sup>[2][5]</sup>

A general synthetic workflow often starts with the reaction of an aminopyrazole with a suitable  $\beta$ -dicarbonyl compound or its equivalent, leading to the formation of the fused pyrimidine ring.



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## References

- 1. Functional Pyrazolo[1,5-a]pyrimidines: Current Approaches in Synthetic Transformations and Uses As an Antitumor Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Advances in pyrazolo[1,5-a]pyrimidines: synthesis and their role as protein kinase inhibitors in cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Advances in pyrazolo[1,5-a]pyrimidines: synthesis and their role as protein kinase inhibitors in cancer treatment - RSC Advances (RSC Publishing) [pubs.rsc.org]
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